

Personal protective equipment for handling UB-165 (fumarate)

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Compound of Interest

Compound Name: UB-165 (fumarate)

Cat. No.: B15143738

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Essential Safety and Handling Guide for UB-165 (Fumarate)

This document provides crucial safety and logistical information for handling **UB-165 (fumarate)** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals. Please note that a specific Safety Data Sheet (SDS) for **UB-165 (fumarate)** was not located; therefore, this guidance is based on general laboratory safety protocols and information available for fumarate salts and similar research compounds. All products are intended for lab use only.^[1]

Chemical and Physical Properties

UB-165 (fumarate) is described as a potent nicotinic receptor agonist and an inhibitor of tumor proliferation.^{[1][2]} It is intended for research purposes only.^{[1][3]}

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₉ ClN ₂ O ₄	[1]
Molecular Weight	350.8 g/mol	[1]
Purity	>98%	[3]
Solubility	Soluble to 100 mM in water with gentle warming.	[3]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[3][4]

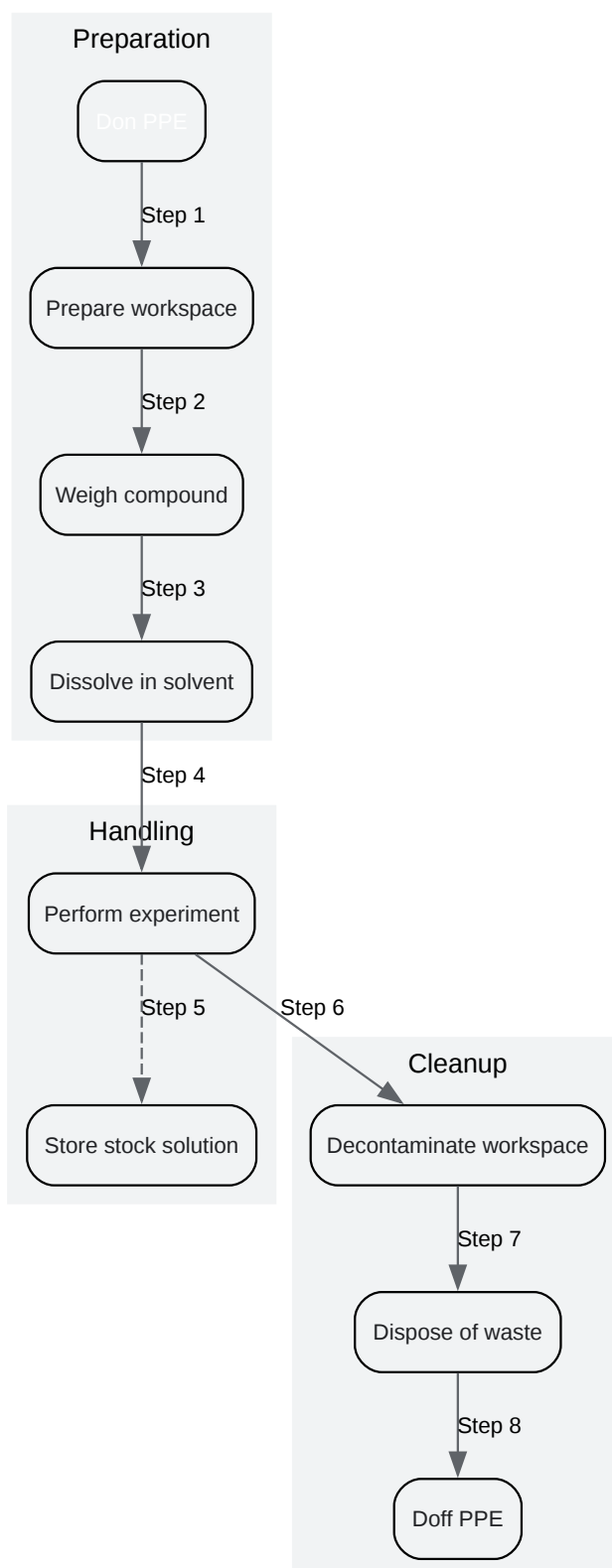
Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the specific PPE required for handling **UB-165 (fumarate)**. [5][6] The following table outlines the minimum recommended PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Disposable nitrile gloves	Minimum requirement for incidental contact.[5] For tasks with a higher risk of exposure, consider double-gloving or using thicker, chemical-resistant gloves.[7]
Eye and Face Protection	Safety glasses with side shields	Minimum requirement for working with or around the compound.[5] If there is a splash hazard, safety goggles and a face shield are necessary.[5]
Body Protection	Laboratory coat	Protects skin and clothing from potential splashes and spills. [7]
General Attire	Long pants and closed-toe shoes	Required to minimize skin exposure.[5][8]

Operational Plan: Handling and Preparation of Solutions

Workflow for Safe Handling of **UB-165 (Fumarate)**



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Caption: Workflow for handling **UB-165 (fumarate)** from preparation to cleanup.

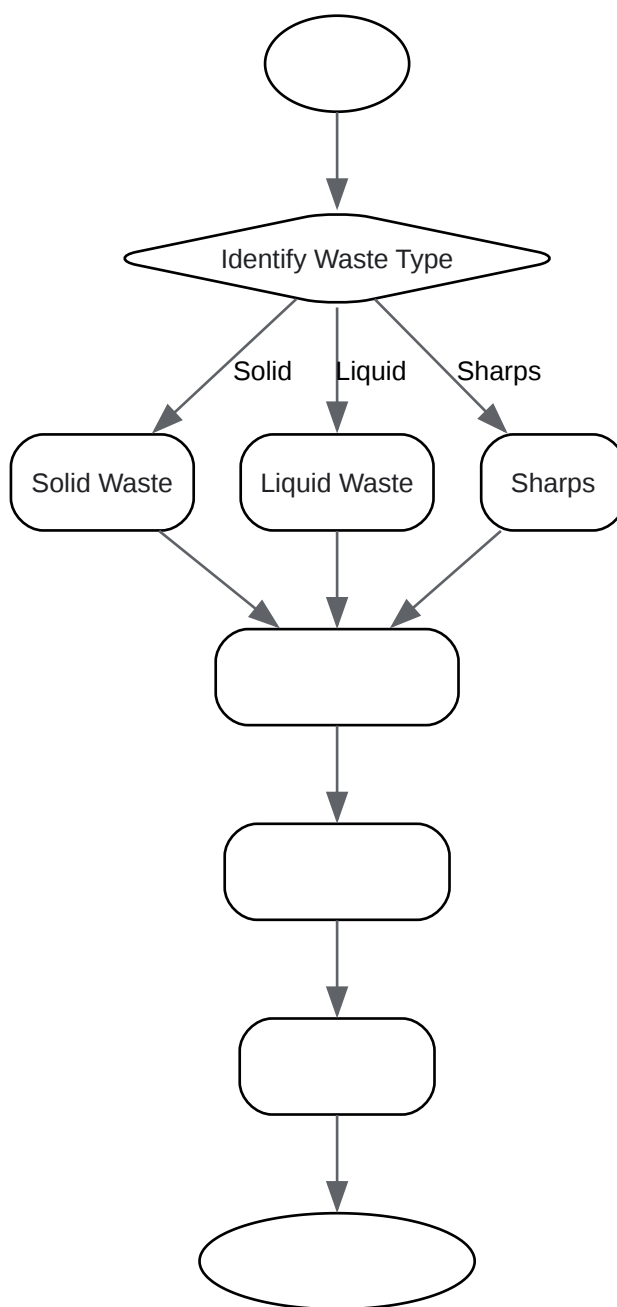
Experimental Protocol: Preparation of a Stock Solution

- Preparation:
 - Ensure all necessary PPE is worn correctly.[\[5\]](#)[\[7\]](#)[\[9\]](#)
 - Prepare the work area by ensuring it is clean and free of clutter. If the compound is a powder, it is advisable to work in a chemical fume hood to prevent inhalation of airborne particles.[\[6\]](#)
- Weighing:
 - Carefully weigh the desired amount of **UB-165 (fumarate)** using a calibrated analytical balance.
- Dissolution:
 - Add the appropriate solvent (e.g., water) to the solid compound.[\[3\]](#)
 - To aid dissolution, gentle warming (e.g., at 37°C) and sonication in an ultrasonic bath may be used.[\[3\]](#)
- Storage:
 - Once fully dissolved, the stock solution should be stored in a clearly labeled, sealed container.
 - For long-term storage, keep the solution at or below -20°C.[\[3\]](#)[\[4\]](#) It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[\[4\]](#)

Disposal Plan

All waste materials contaminated with **UB-165 (fumarate)** must be considered hazardous waste and disposed of according to institutional and local regulations.[\[10\]](#)[\[11\]](#)

Waste Disposal Decision Tree



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Caption: Decision tree for the proper disposal of **UB-165 (fumarate)** waste.

Disposal Protocol

- Segregation:
 - Do not mix hazardous waste with non-hazardous waste.[\[12\]](#)[\[13\]](#)

- Keep solid and liquid waste streams separate.
- Containment:
 - Solid Waste: Collect contaminated items such as gloves, weigh boats, and paper towels in a designated, labeled hazardous waste container.
 - Liquid Waste: Collect excess solutions in a compatible, leak-proof container with a secure screw-top cap.[\[10\]](#) The container should be clearly labeled as hazardous waste and include the chemical name.
 - Sharps: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated sharps container.[\[13\]](#)
- Storage:
 - Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[10\]](#)
 - Ensure containers are properly sealed and stored in secondary containment to prevent spills.
- Disposal:
 - Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department.[\[11\]](#) Do not dispose of **UB-165 (fumarate)** or its solutions down the drain.[\[11\]](#)[\[14\]](#)
 - Empty containers that held **UB-165 (fumarate)** should be managed as hazardous waste unless triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste. [\[11\]](#)

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